

Application Notes and Protocols for High-Throughput Screening of Elevated Urinary Propionylglycine

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Compound of Interest

Compound Name: *Propionylglycine*

Cat. No.: *B026123*

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Introduction

Propionylglycine is a critical biomarker for the diagnosis and monitoring of propionic acidemia (PA), an autosomal recessive inborn error of metabolism.[1] This disorder is characterized by a deficiency of the mitochondrial enzyme propionyl-CoA carboxylase (PCC).[1] The enzymatic block leads to the accumulation of propionyl-CoA, which is subsequently metabolized into various byproducts, including **propionylglycine**, that are excreted in the urine.[2] High-throughput screening (HTS) of urinary **propionylglycine** is a vital tool for newborn screening programs and for monitoring dietary and therapeutic interventions in patients with PA. This document provides detailed application notes and protocols for the quantitative analysis of urinary **propionylglycine** using advanced mass spectrometry techniques.

Metabolic Basis for Elevated Urinary Propionylglycine

In healthy individuals, the catabolism of the amino acids valine, isoleucine, threonine, and methionine, as well as odd-chain fatty acids, produces propionyl-CoA. Propionyl-CoA is then converted to methylmalonyl-CoA by the enzyme propionyl-CoA carboxylase (PCC).[2] In individuals with propionic acidemia, a deficiency in PCC leads to the accumulation of propionyl-CoA. This excess propionyl-CoA is then conjugated with glycine by the enzyme glycine N-

acyltransferase to form **propionylglycine**, which is subsequently excreted in the urine at elevated concentrations.[1] Therefore, the quantitative measurement of urinary **propionylglycine** serves as a direct and reliable indicator of this metabolic block.

High-Throughput Screening Methodology: UPLC-MS/MS

The gold standard for high-throughput, sensitive, and specific quantification of urinary **propionylglycine** is Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).[3] This methodology offers rapid and accurate analysis, making it ideal for large-scale screening programs.

Data Presentation: Quantitative Levels of Urinary Propionylglycine

The following table summarizes the expected quantitative ranges for urinary **propionylglycine** in healthy individuals and in patients with propionic acidemia. These values are typically normalized to urinary creatinine to account for variations in urine dilution.

Analyte	Population	Concentration Range (mg/g Creatinine)	Concentration Range (mmol/mol Creatinine)	Citation(s)
Propionylglycine	Healthy Individuals	≤2.25	0 - 2	[4][5]
Propionylglycine	Propionic Acidemia	Significantly Elevated	> 2 (mildly elevated case reported at 2.7)	[5]

Note: Pathological levels of **propionylglycine** in propionic acidemia are typically significantly higher than the upper limit of the reference range. The mildly elevated case is provided as an example, but much higher concentrations are common during metabolic decompensation.

Experimental Protocols

Urine Sample Preparation (Dilute-and-Shoot Method)

This protocol is a rapid and straightforward method suitable for high-throughput screening.

Materials:

- Urine sample
- Internal Standard (IS) working solution (e.g., d3-**propionylglycine** in 50% methanol/water)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- Autosampler vials

Procedure:

- Thaw frozen urine samples to room temperature.
- Vortex the urine sample for 10 seconds.
- Centrifuge at 4,000 x g for 5 minutes to pellet any particulate matter.
- In a clean microcentrifuge tube, combine 50 μ L of the urine supernatant with 450 μ L of the internal standard working solution.
- Vortex for 10 seconds.
- Transfer the mixture to an autosampler vial for UPLC-MS/MS analysis.

UPLC-MS/MS Analysis

Instrumentation:

- UPLC system coupled with a tandem mass spectrometer (e.g., triple quadrupole).

Chromatographic Conditions:

- Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.7 μ m)
- Mobile Phase A: 0.1% formic acid in water
- Mobile Phase B: 0.1% formic acid in acetonitrile
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Gradient:
 - 0-0.5 min: 2% B
 - 0.5-2.5 min: 2-98% B (linear gradient)
 - 2.5-3.5 min: 98% B
 - 3.5-3.6 min: 98-2% B (linear gradient)
 - 3.6-4.5 min: 2% B (re-equilibration)

Mass Spectrometry Parameters:

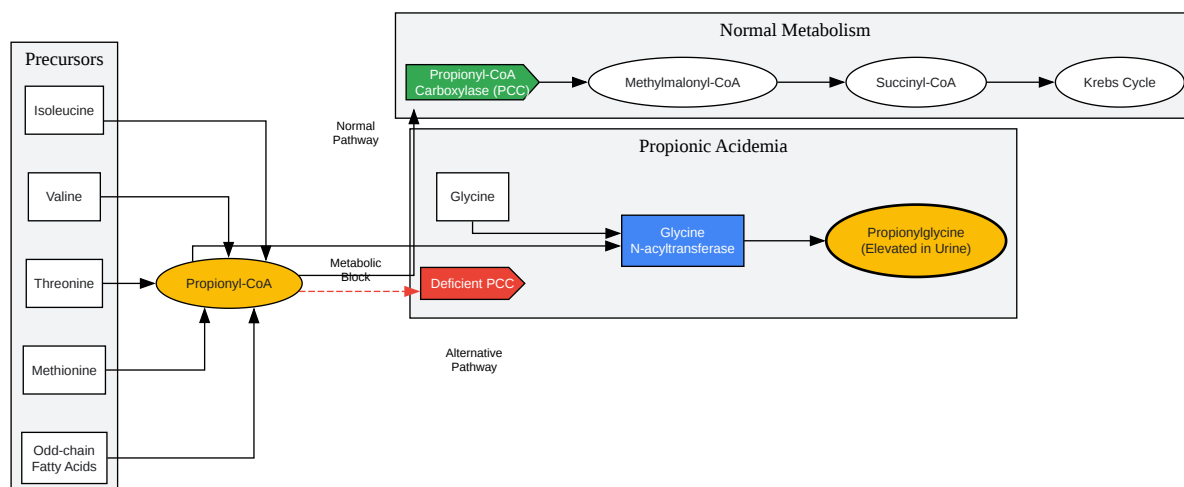
- Ionization Mode: Electrospray Ionization (ESI), Positive
- Detection Mode: Multiple Reaction Monitoring (MRM)
- MRM Transitions:
 - **Propionylglycine**: Precursor ion (m/z) -> Product ion (m/z). A common transition is the loss of the glycine moiety.
 - d3-**Propionylglycine** (IS): Precursor ion (m/z) -> Product ion (m/z).
- Collision Energy and other MS parameters: Optimize for the specific instrument being used.

Data Analysis and Quantification

- Quantification is based on the peak area ratio of the analyte (**propionylglycine**) to the internal standard (d3-**propionylglycine**).
- A calibration curve is constructed by plotting the peak area ratios of known standards against their concentrations.
- The concentration of **propionylglycine** in the urine samples is then determined from this calibration curve.
- Urinary creatinine concentration should be measured separately to normalize the **propionylglycine** concentration (reported as mg/g creatinine or mmol/mol creatinine).

Visualizations

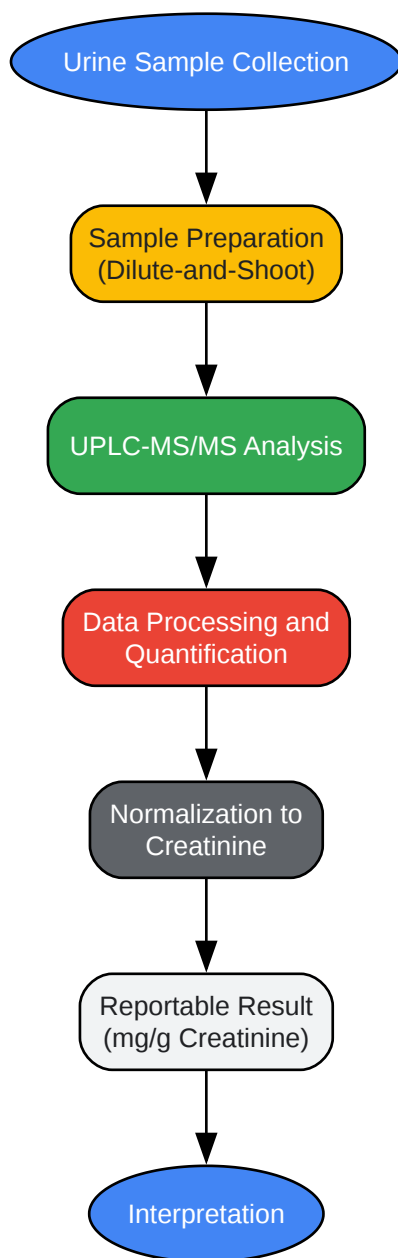
Metabolic Pathway of Propionate and Formation of Propionylglycine



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Caption: Metabolic pathway of propionate and **propionylglycine** formation.

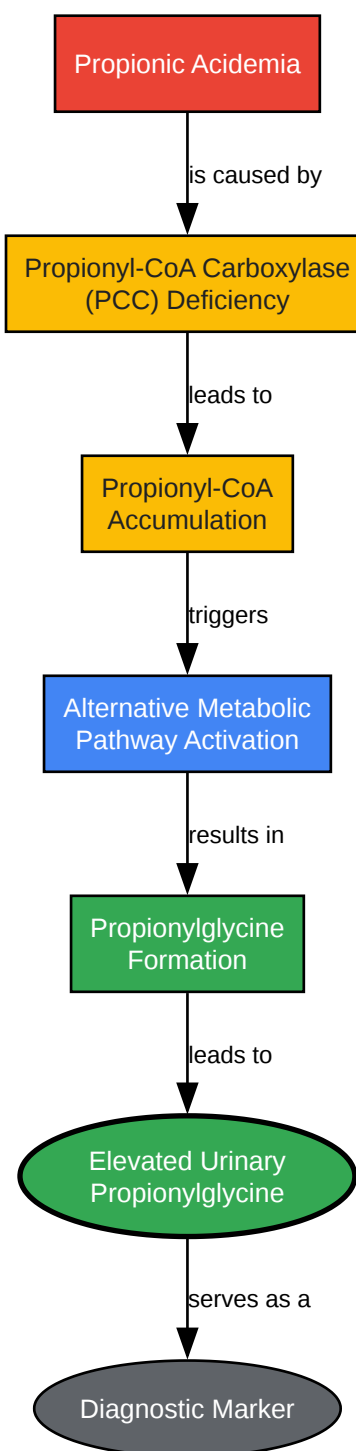
Experimental Workflow for High-Throughput Screening



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Caption: High-throughput screening workflow for urinary **propionylglycine**.

Logical Relationship of Propionylglycine as a Biomarker



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Caption: **Propionylglycine** as a biomarker for propionic acidemia.

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